

Application Notes and Protocols for In Vivo Studies with YB-0158

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Compound of Interest

Compound Name: YB-0158

Cat. No.: B8220900

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A Guide for Researchers in Drug Development

These application notes provide detailed protocols for the dissolution and preparation of **YB-0158**, a peptidomimetic small molecule targeting cancer stem cells, for in vivo experimental use. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Properties and Storage

YB-0158 is a potent agent targeting colorectal cancer stem cells by disrupting the Sam68-Src interaction.^{[1][2]} It is a reverse-turn peptidomimetic compound that has been shown to induce apoptosis in colorectal cancer cells.^{[1][2]}

Property	Value
CAS Number	1144043-83-3 ^[3]
Molecular Formula	C ₃₂ H ₃₂ N ₇ Na ₂ O ₇ P
Molecular Weight	703.59 g/mol
Appearance	Solid Powder
Storage (Powder)	-20°C for up to 3 years. Keep away from moisture.
Storage (In Solvent)	-80°C for up to 1 year.

Solubility of YB-0158

Proper dissolution is critical for the bioavailability and efficacy of **YB-0158** in vivo. The compound exhibits poor solubility in aqueous solutions.

Solvent	Concentration	Notes
DMSO	100 mg/mL (142.13 mM)	Ultrasonic assistance is required.
Water	< 0.1 mg/mL	Insoluble.

For in vivo applications, a co-solvent system is necessary to achieve a stable and injectable solution.

In Vivo Preparation Protocols

The following are established protocols for preparing **YB-0158** for in vivo administration, typically via intraperitoneal (IP) injection. A common dosage used in studies is 100 mg/kg.

Protocol 1: DMSO/PEG300/Tween-80/Saline Formulation

This protocol yields a clear solution with a solubility of ≥ 2.5 mg/mL.

Materials:

- **YB-0158** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution (0.9% NaCl)

Procedure:

- Weigh the required amount of **YB-0158** powder.

- Add 10% of the final volume as DMSO to the **YB-0158** powder.
- Vortex and/or sonicate the mixture until the powder is completely dissolved. Gentle warming to 37°C can aid dissolution.
- Add 40% of the final volume as PEG300 and mix thoroughly.
- Add 5% of the final volume as Tween-80 and mix thoroughly.
- Add the remaining 45% of the final volume as saline and mix until a clear, homogenous solution is achieved.

Protocol 2: DMSO/SBE- β -CD/Saline Formulation

This protocol also results in a clear solution with a solubility of ≥ 2.5 mg/mL.

Materials:

- **YB-0158** powder
- DMSO
- Captisol® (Sulfobutylether- β -cyclodextrin or SBE- β -CD)
- Saline solution (0.9% NaCl)

Procedure:

- Prepare a 20% SBE- β -CD solution in saline.
- Weigh the required amount of **YB-0158** powder.
- Add 10% of the final volume as DMSO to the **YB-0158** powder.
- Vortex and/or sonicate until the powder is dissolved.
- Add 90% of the final volume as the 20% SBE- β -CD in saline solution.
- Mix thoroughly until a clear solution is obtained.

Protocol 3: DMSO/Corn Oil Formulation

This formulation provides a clear solution with a solubility of ≥ 2.5 mg/mL.

Materials:

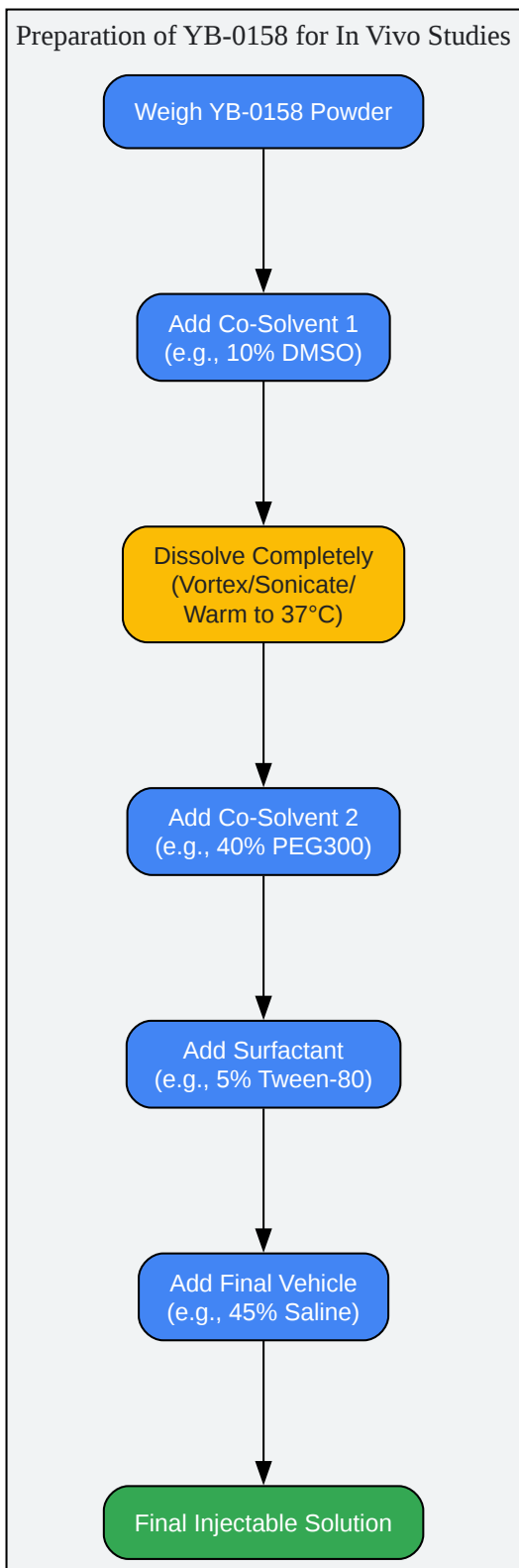
- **YB-0158** powder
- DMSO
- Corn Oil

Procedure:

- Weigh the required amount of **YB-0158** powder.
- Add 10% of the final volume as DMSO to the **YB-0158** powder.
- Vortex and/or sonicate to dissolve the compound completely.
- Add 90% of the final volume as corn oil.
- Mix thoroughly to achieve a clear, homogenous solution.

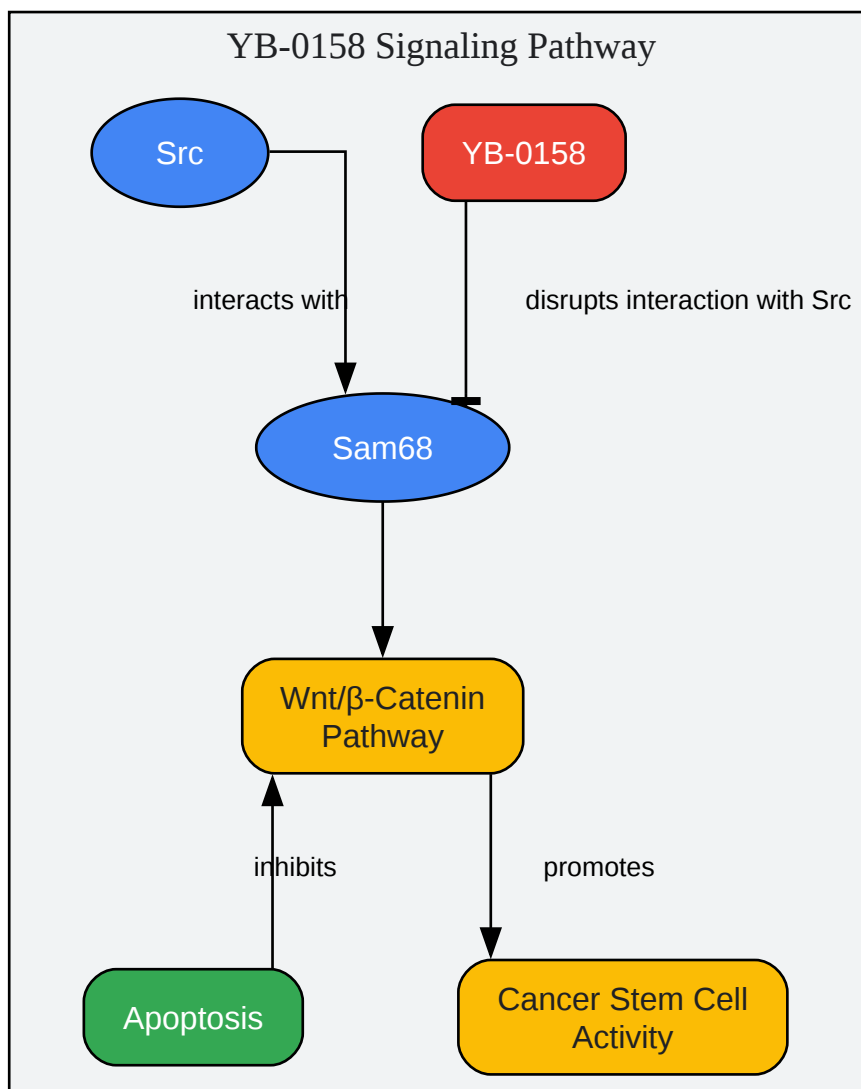
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing **YB-0158** and its targeted signaling pathway.



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Caption: Experimental workflow for the preparation of **YB-0158** solution for in vivo administration.



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Caption: Simplified signaling pathway of **YB-0158**, highlighting the disruption of the Sam68-Src interaction and its downstream effects.

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